

1-Butanesulfonic acid CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Butanesulfonic acid*

Cat. No.: *B1195850*

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An In-depth Technical Guide to 1-Butanesulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Butanesulfonic acid**, a versatile chemical compound with significant applications in analytical chemistry and organic synthesis. This document details its chemical and physical properties, common applications with a focus on its role as an ion-pairing reagent in High-Performance Liquid Chromatography (HPLC), and relevant safety and handling information.

Core Properties of 1-Butanesulfonic Acid

1-Butanesulfonic acid is a colorless liquid characterized by a sulfurous odor. It is an alkanesulfonic acid where the alkyl group is butyl, making it a conjugate acid of a butane-1-sulfonate.^[1] Its properties are summarized in the table below.

Property	Value	Source
CAS Number	2386-47-2	[2] [3]
Molecular Formula	C4H10O3S	[2] [3]
Molecular Weight	138.19 g/mol	[2] [3]
Physical Description	Colorless liquid with a sulfurous odor	[1]
Chemical Class	Alkanesulfonic Acid	[1]

Applications in Research and Development

The primary applications of **1-butanesulfonic acid** and its salts in a research and development setting are as an ion-pairing reagent in reversed-phase HPLC and as a Brønsted acid catalyst in organic synthesis.

Ion-Pairing Agent in High-Performance Liquid Chromatography (HPLC)

1-Butanesulfonic acid, often in the form of its sodium salt (sodium 1-butanesulfonate), is widely used as an ion-pairing reagent in reversed-phase HPLC. This technique is particularly useful for the separation of ionic and highly polar analytes, such as neurotransmitters (e.g., catecholamines) and biogenic amines, which show poor retention on conventional C18 columns.

The sulfonic acid group of 1-butanesulfonate pairs with cationic analytes in the mobile phase, forming a neutral ion-pair. This neutral complex has increased hydrophobicity, allowing it to be retained and separated on a non-polar stationary phase. The concentration of the ion-pairing reagent and the pH of the mobile phase are critical parameters that can be adjusted to optimize the separation.

Brønsted Acid Catalyst

Derivatives of **1-butanesulfonic acid**, such as 4-(Succinimido)-1-butane sulfonic acid, have been utilized as efficient and reusable Brønsted acid catalysts in organic synthesis. These

catalysts have demonstrated high yields in reactions such as the synthesis of 4,4'-(aryl)methylene)bis(1H-pyrazol-5-ol)s under solvent-free conditions.[\[4\]](#) The advantages of using such catalysts include clean reactions, simple methodology, and short reaction times.[\[4\]](#)

Experimental Protocol: HPLC Analysis of Catecholamines

The following is a representative experimental protocol for the separation of catecholamines using **1-butanesulfonic acid** sodium salt as an ion-pairing reagent. This protocol is a synthesized example based on common practices described in the literature.

Objective: To separate a standard mixture of catecholamines (e.g., norepinephrine, epinephrine, dopamine) using reversed-phase HPLC with ion-pairing chromatography.

Materials:

- **1-Butanesulfonic acid** sodium salt (HPLC grade)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Phosphoric acid
- EDTA (Ethylenediaminetetraacetic acid)
- Catecholamine standards
- Ultrapure water
- C18 reversed-phase HPLC column (e.g., 4.6 x 150 mm, 5 μ m)
- HPLC system with a UV or electrochemical detector

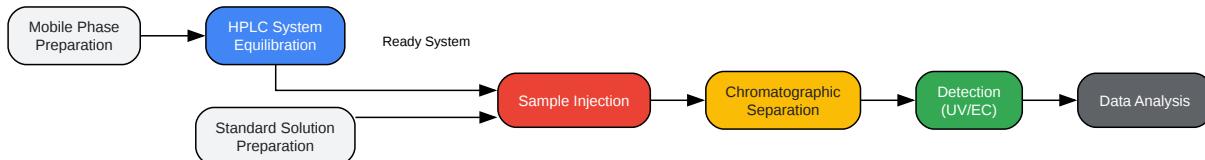
Procedure:

- Mobile Phase Preparation:

- Prepare an aqueous buffer solution containing a specific concentration of **1-butanesulfonic acid** sodium salt (e.g., 5 mM), a chelating agent like EDTA (e.g., 0.1 mM), and an acid to adjust the pH (e.g., phosphoric acid to pH 3.0).
- The final mobile phase is a mixture of this aqueous buffer and an organic modifier like acetonitrile or methanol. The exact ratio is optimized for the specific separation (e.g., 90:10 aqueous buffer:acetonitrile).
- Degas the mobile phase before use.
- Standard Solution Preparation:
 - Prepare individual stock solutions of each catecholamine standard in a suitable solvent (e.g., 0.1 M perchloric acid).
 - Prepare a working standard mixture by diluting the stock solutions to the desired concentration with the mobile phase.
- HPLC Analysis:
 - Equilibrate the C18 column with the mobile phase at a constant flow rate (e.g., 1.0 mL/min) until a stable baseline is achieved.
 - Inject a fixed volume of the standard mixture (e.g., 20 μ L) onto the column.
 - Run the analysis under isocratic conditions.
 - Detect the separated catecholamines using a UV detector (e.g., at 280 nm) or an electrochemical detector set at an appropriate potential.
- Data Analysis:
 - Identify the peaks based on the retention times of the individual standards.
 - Quantify the analytes by comparing their peak areas or heights to those of the standards.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the HPLC analysis of catecholamines using **1-butanesulfonic acid** as an ion-pairing reagent.



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Caption: Workflow for HPLC analysis of catecholamines.

Synthesis of 1-Butanesulfonic Acid

One common method for the synthesis of related compounds, such as 1,4-butane sultone (a precursor), involves the reaction of 4-chlorobutanol with a sodium sulfite solution in an alcohol solvent. The resulting 4-hydroxybutanesulfonic acid is then dehydrated to yield the sultone. This highlights a general synthetic strategy involving sulfonation of an alkyl halide.

Safety and Handling

1-Butanesulfonic acid is a corrosive substance and should be handled with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood. It is incompatible with strong oxidizing agents and bases. In case of contact with skin or eyes, rinse immediately with plenty of water. Always consult the Safety Data Sheet (SDS) before handling this chemical.

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- To cite this document: BenchChem. [1-Butanesulfonic acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1195850#1-butanesulfonic-acid-cas-number-and-molecular-weight>]

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